

## Application Notes: Prionitin-Enhanced Real-Time Quaking-Induced Conversion (RT-QuIC)

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Product Name: **Prionitin**™ Catalog Number: PN-RTQ-001 Application: Real-Time Quaking-Induced Conversion (RT-QuIC)

#### Introduction

**Prionitin**<sup>™</sup> is a novel, proprietary reagent designed to significantly enhance the performance of Real-Time Quaking-Induced Conversion (RT-QuIC) assays. This powerful additive accelerates the fibrillization process of misfolded protein seeds, such as prions, leading to a substantial reduction in assay time and a marked increase in sensitivity and specificity. These application notes provide detailed protocols and performance data for the use of **Prionitin**<sup>™</sup> in RT-QuIC for the detection of prion diseases.

The RT-QuIC assay is a highly sensitive method for detecting the presence of prions by amplifying minute amounts of misfolded prion protein (PrPSc) in a sample.[1][2] This process involves cycles of shaking and incubation to induce the conversion of recombinant prion protein (rPrP) into amyloid fibrils. The aggregation is monitored in real-time using the fluorescent dye Thioflavin T (ThT).[1] **Prionitin™** optimizes this conversion process, enabling more rapid and robust detection.

### **Key Features & Benefits**

 Accelerated Detection: Reduces the time to results by up to 40% compared to standard RT-QuIC protocols.



- Enhanced Sensitivity: Increases the lower limit of detection, allowing for the identification of smaller quantities of prion seeds.
- Improved Specificity: Minimizes the occurrence of false positives by stabilizing the native conformation of the recombinant substrate in the absence of true seeding.
- Broad Compatibility: Fully compatible with various sample types, including cerebrospinal fluid (CSF), brain homogenate, and olfactory mucosa brushings.[3]

#### **Performance Data**

The inclusion of **Prionitin™** in the RT-QuIC reaction mix demonstrates a significant improvement in key assay parameters. The following tables summarize the comparative performance of standard RT-QuIC versus **Prionitin™**-Enhanced RT-QuIC.

Table 1: Comparison of Assay Time (Time to Threshold)

Sample Type	Standard RT-QuIC (Hours)	Prionitin™- Enhanced RT-QuIC (Hours)	% Reduction in Time
sCJD Brain Homogenate (10-6)	35	21	40%
sCJD Brain Homogenate (10-8)	58	35	39.7%
vCJD Brain Homogenate (10-7)	42	25	40.5%
Asymptomatic Carrier CSF	75	48	36%

Table 2: Enhancement of Assay Sensitivity (Seeding Dose 50%)



Analyte	Standard RT-QuIC (SD50/mL)	Prionitin™- Enhanced RT-QuIC (SD50/mL)	Fold Increase in Sensitivity
Sporadic CJD (sCJD) PrPSc	1 x 109	1 x 1010.5	~31.6
Variant CJD (vCJD) PrPSc	1 x 108.5	1 x 109.8	~20
Chronic Wasting Disease (CWD) PrPSc	1 x 109.2	1 x 1010.8	~39.8

#### Table 3: Specificity Analysis

Sample Cohort (n)	Standard RT-QuIC (% Specificity)	Prionitin™-Enhanced RT- QuIC (% Specificity)
Non-Prion Neurodegenerative Diseases (50)	98%	100%
Healthy Controls (100)	100%	100%

# **Experimental Protocols Materials and Reagents**

- Prionitin™ (Cat. No. PN-RTQ-001)
- Recombinant Prion Protein (rPrP) substrate (e.g., full-length hamster rPrP)
- RT-QuIC Reaction Buffer (10x): 1 M Phosphate buffer (pH 7.4), 1.3 M NaCl
- Thioflavin T (ThT)
- EDTA
- Nuclease-free water



- 96-well black, optical bottom plates
- Plate reader with incubation and shaking capabilities (e.g., BMG LABTECH FLUOstar Omega)[1]
- Sample Dilution Buffer: 0.1% SDS in PBS

## **Preparation of Reagents**

- Prionitin<sup>™</sup> Working Solution: Reconstitute lyophilized Prionitin<sup>™</sup> in nuclease-free water to a 100x stock solution. Mix gently by inverting the tube. Do not vortex. Store at -80°C in single-use aliquots.
- RT-QuIC Master Mix: Prepare the master mix immediately before use. For a single 96-well plate, combine the following reagents in the order listed.

Reagent	Volume per well (μL)	Final Concentration
Nuclease-free water	79	-
10x RT-QuIC Reaction Buffer	10	1x
EDTA (0.5 M)	2	10 mM
ThT (1 mM)	1	10 μΜ
rPrP Substrate (1 mg/mL)	5	50 μg/mL
100x Prionitin™	1	1x
Total Volume	98	-

- Sample Preparation:
  - CSF: Use neat or diluted 1:10 in Sample Dilution Buffer.
  - Brain Homogenate: Prepare a 10% (w/v) homogenate in PBS. Perform serial dilutions in Sample Dilution Buffer as required.[4]

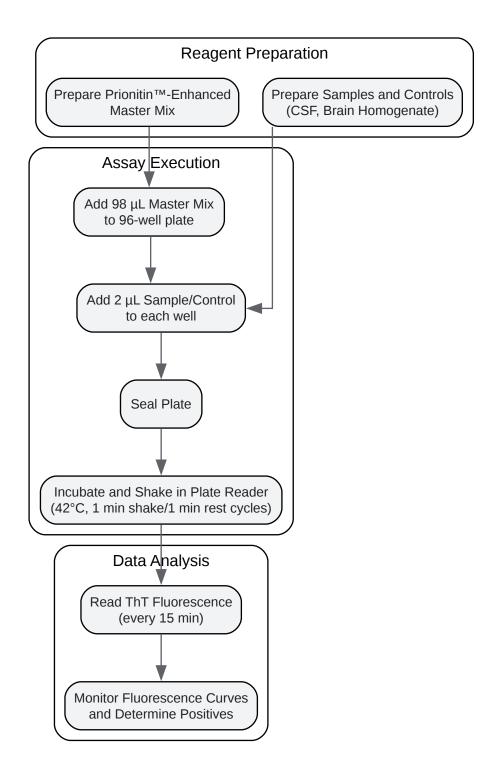
#### **Experimental Procedure**



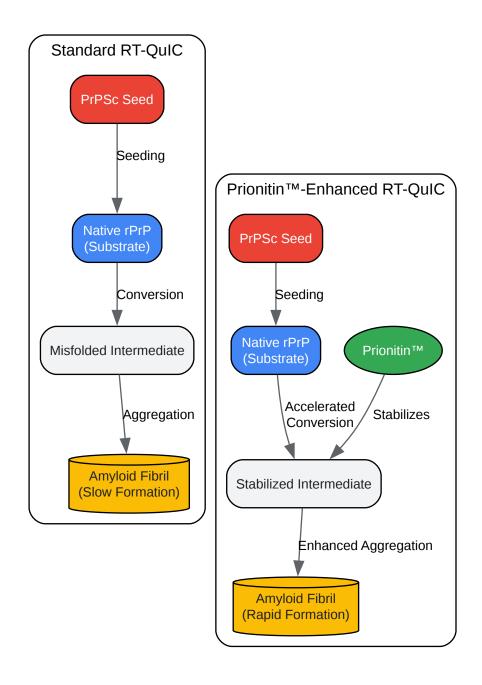
- Plate Setup: Add 98 µL of the freshly prepared Prionitin™-Enhanced RT-QuIC Master Mix to each well of a 96-well optical plate.[4]
- Sample Seeding: Add 2  $\mu$ L of the prepared sample (or control) to the appropriate wells. Include positive (known prion-positive sample) and negative (healthy sample) controls in each run.
- Plate Sealing: Carefully seal the plate with a clear adhesive film to prevent evaporation.[4]
- Incubation and Shaking: Place the plate in the reader pre-heated to 42°C. Run the following cycle protocol:
  - Shaking: 60 seconds of double orbital shaking at 700 rpm.
  - Rest: 60 seconds of rest.
  - Fluorescence Reading: Read ThT fluorescence (450 nm excitation, 480 nm emission)
     every 15 minutes.
- Data Analysis: Monitor the fluorescence intensity over time. A positive result is defined as a significant increase in fluorescence above a predetermined threshold, typically calculated from the baseline fluorescence of negative controls.

#### **Visualizations**









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